physicochemical properties of 4-Heptylcyclohexanone

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Compound of Interest

Compound Name:	*4-Heptylcyclohexanone*
CAS No.:	*16618-75-0*
Cat. No.:	*B1338795*

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An In-depth Technical Guide to the Physicochemical Properties of **4-Heptylcyclohexanone**

Abstract: This document provides a comprehensive technical overview of **4-Heptylcyclohexanone** (CAS No. 16618-75-0), a key intermediate and fragrance component. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This guide details the core physicochemical properties, outlines robust analytical methodologies for characterization and purity assessment, provides a general synthetic context, and summarizes critical safety and handling protocols. The methodologies are presented to ensure scientific integrity through self-validating experimental design, supported by authoritative references.

Introduction and Chemical Identity

4-Heptylcyclohexanone is a cyclic ketone characterized by a cyclohexanone ring substituted with a heptyl group at the 4-position. Its molecular structure, consisting of a polar ketone head and a lipophilic alkyl tail, makes it a valuable compound, primarily in the fragrance industry.[1] In this field, it contributes to floral, woody, and musky scent profiles and serves as a fixative to enhance the longevity of more volatile aroma components in a variety of consumer products.[1]

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Beyond fragrance applications, its stable cyclohexanone structure makes it a useful intermediate in the synthesis of more complex chemical entities.[1] Understanding its physicochemical properties is paramount for its effective application, quality control, and the development of new synthetic pathways.

Core Physicochemical Properties

The fundamental physical and chemical characteristics of **4-Heptylcyclohexanone** are summarized below. These values are critical for predicting its behavior in various chemical and physical processes, from reaction kinetics to formulation stability.

Property	Value	Source(s)
CAS Number	16618-75-0	[1][2]
Molecular Formula	$C_{13}H_{24}O$	[1][3]
Molecular Weight	196.33 g/mol	[1][3]
Boiling Point	118-120 °C (at 5 Torr)	[2][3]
Predicted Density	0.880 ± 0.06 g/cm³	[2]
Storage Conditions	Room temperature, dry environment	[1][3]

Analytical Characterization and Methodologies

Accurate characterization is the cornerstone of scientific research and development. The following section details the standard analytical protocols for verifying the identity, purity, and structure of **4-Heptylcyclohexanone**.

Purity Assessment via Mass Balance Approach

For high-purity reference materials, the mass balance approach is a definitive method for assigning purity.[4] This methodology independently quantifies all significant impurities, and the sum is subtracted from 100% to determine the purity of the main component.

Key Impurity Analyses:

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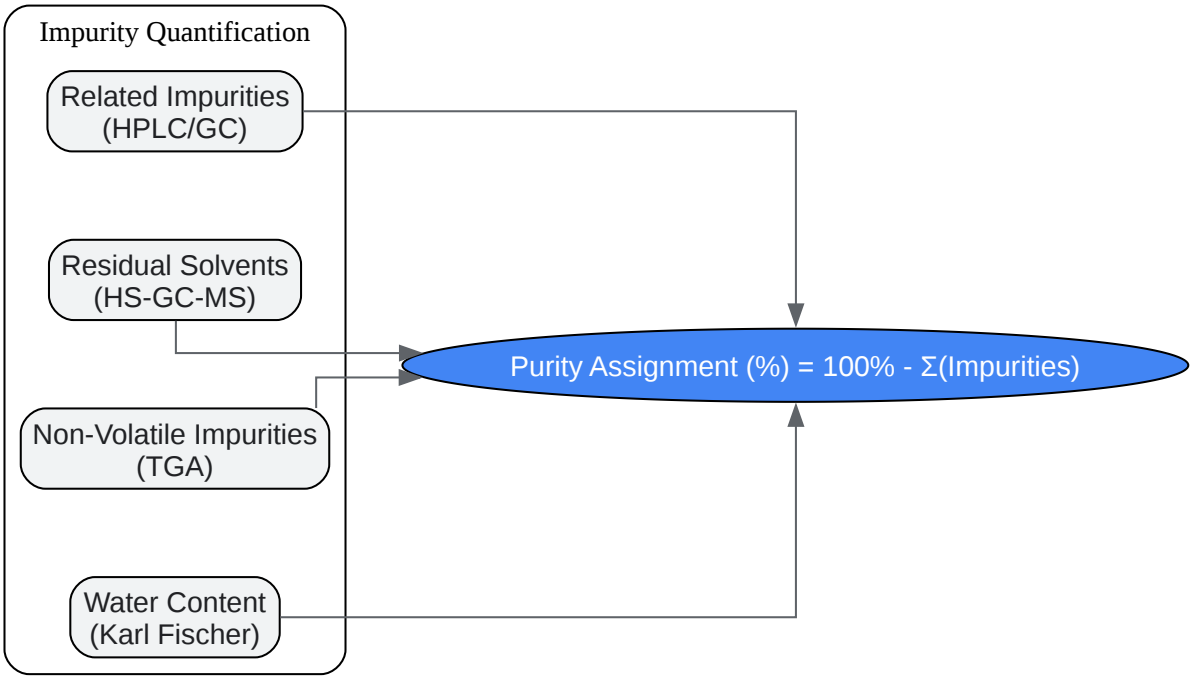
- Water Content: Determined by Karl Fischer coulometric titration, often coupled with an oven method to release moisture from the sample without thermal degradation.[4] The oven temperature should be carefully selected below the compound's decomposition point.[4]
- Non-Volatile Impurities: Quantified using Thermogravimetric Analysis (TGA), which measures mass loss as a function of temperature. The residue remaining at the end of the analysis corresponds to non-volatile content.
- Residual Organic Solvents: Analyzed using Headspace Gas Chromatography-Mass Spectrometry (HS-GC-MS), which is highly sensitive for detecting and quantifying volatile organic compounds remaining from the synthesis process.[4]
- Structurally Related Impurities: Assessed using high-performance liquid chromatography (HPLC) with UV detection or Gas Chromatography with Flame Ionization Detection (GC-FID).[4]



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Workflow for Purity Assignment using the Mass Balance Approach.

Spectroscopic Structural Elucidation

Spectroscopic techniques are indispensable for confirming the molecular structure of **4-Heptylcyclohexanone**.

- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in a molecule.[5][6] For **4-Heptylcyclohexanone**, the IR spectrum is expected to show a strong, characteristic absorption peak for the ketone carbonyl group (C=O) at approximately 1700-1725 cm^{-1}. Additional peaks in the 2850-3000 cm^{-1} region will correspond to the C-H stretching vibrations of the heptyl chain and the cyclohexane ring.[5][7]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR provides detailed information about the carbon-hydrogen framework of the molecule.[5][8]

  - ^{1}H NMR: The proton NMR spectrum will show distinct signals for the protons on the heptyl chain and the cyclohexane ring. The protons on the carbons adjacent (alpha) to the carbonyl group will be deshielded and appear at a higher chemical shift (downfield) compared to the other protons on the ring and chain.

  - ^{13}C NMR: The carbon NMR spectrum will be characterized by a signal at a very high chemical shift (approx. 190-220 ppm) corresponding to the carbonyl carbon.[7] The remaining signals will correspond to the carbons of the cyclohexane ring and the heptyl group. Techniques like DEPT (Distortionless Enhancement by Polarization Transfer) can be used to distinguish between CH, CH_2, and CH_3 groups.[8]

- Mass Spectrometry (MS): MS is used to determine the molecular weight and fragmentation pattern of the compound.[5][6] For **4-Heptylcyclohexanone**, the mass spectrum should show a molecular ion peak (M^+) at an m/z value corresponding to its molecular weight (196.33). Fragmentation patterns can provide further structural confirmation, often involving cleavage of the heptyl chain.

Chromatographic Analysis Protocol

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Gas Chromatography (GC) is the preferred method for assessing the purity and quantifying **4-Heptylcyclohexanone** due to its volatility.

Step-by-Step GC-FID Protocol:

- Sample Preparation: Prepare a calibration stock solution by accurately weighing **4-Heptylcyclohexanone** and dissolving it in a suitable solvent like acetone or hexane to a known concentration (e.g., 10 mg/mL).[9] Create a series of working standards by serial dilution.
- Instrument Setup:
  - GC System: Agilent 7890 or equivalent.
  - Column: A non-polar capillary column (e.g., HP-5ms, 30m x 0.25mm x 0.25µm) is suitable for separating the analyte from potential impurities.
  - Injector: Set to 250°C with a split ratio of 50:1.
  - Oven Program: Start at 100°C, hold for 1 minute, then ramp at 15°C/min to 280°C and hold for 5 minutes.
  - Detector (FID): Set to 300°C.
  - Carrier Gas: Helium or Hydrogen at a constant flow rate of 1 mL/min.
- Calibration: Inject the working standards to create a calibration curve of peak area versus concentration.
- Sample Analysis: Inject the sample solution and integrate the peak area corresponding to **4-Heptylcyclohexanone**.
- Quantification: Calculate the concentration of the analyte in the sample using the calibration curve.

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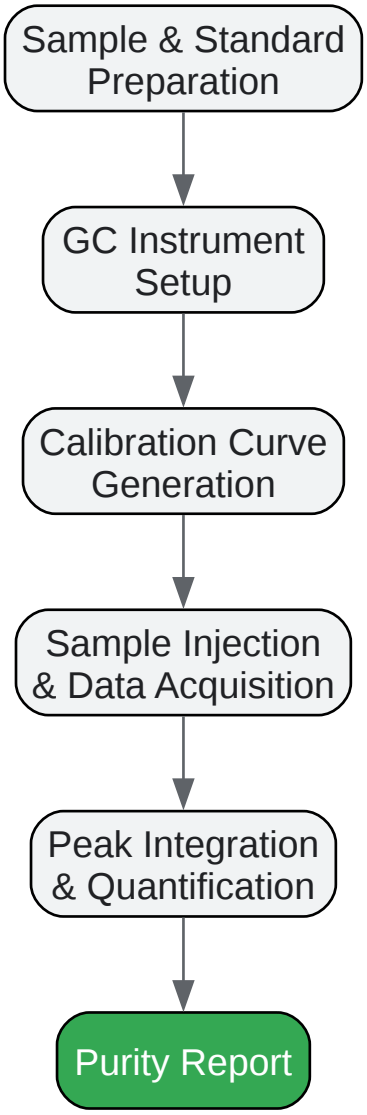

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Gas Chromatography (GC) Analysis Workflow.

General Synthetic Pathway

4-substituted cyclohexanones are commonly synthesized via the oxidation of the corresponding 4-substituted cyclohexanol.[10][11] This transformation is a fundamental reaction in organic chemistry.

The general pathway involves:

- Starting Material: 4-Heptylcyclohexanol.

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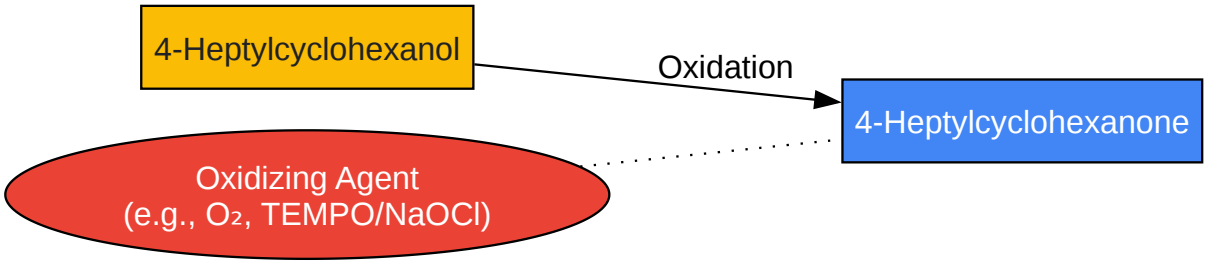
- Oxidation: The alcohol is oxidized using a suitable oxidizing agent. While traditional methods used chromium-based reagents like Jones reagent, modern, more environmentally friendly methods utilize catalysts with oxidants like oxygen or sodium hypochlorite.[10][11]

- Workup and Purification: After the reaction is complete, the product is typically extracted from the reaction mixture, washed, and purified, often by distillation or column chromatography, to yield pure **4-Heptylcyclohexanone**.



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General synthesis of **4-Heptylcyclohexanone** via oxidation.

Safety, Handling, and Storage

Proper handling of chemical reagents is critical for laboratory safety. While a specific safety data sheet (SDS) for **4-Heptylcyclohexanone** should always be consulted, general precautions for cyclic ketones apply.

- Handling: Use in a well-ventilated area or under a chemical fume hood.[12] Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Avoid contact with skin and eyes and do not breathe vapors.[13]

- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources. Use spark-proof tools and explosion-proof equipment, as related compounds can be flammable.[12][13] In case of fire, use CO_2, dry chemical, or foam to extinguish.[13]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[12]

- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[13]

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